

Essential Safety and Operational Guide for Handling (2-Methoxyethyl)benzene

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Compound of Interest

Compound Name: (2-Methoxyethyl)benzene

Cat. No.: B124563

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This guide provides crucial safety and logistical information for the handling and disposal of **(2-Methoxyethyl)benzene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical Properties and Hazards

(2-Methoxyethyl)benzene is a colorless liquid classified as a combustible liquid. It is crucial to be aware of its physical and toxicological properties to handle it safely.

Table 1: Physical and Chemical Properties of **(2-Methoxyethyl)benzene**

| Property | Value |
|-------------------|---|
| CAS Number | 3558-60-9 |
| Molecular Formula | C9H12O |
| Molecular Weight | 136.19 g/mol |
| Appearance | Colorless liquid [1] |
| Boiling Point | 89.1 °C at 975 hPa [1] |
| Melting Point | -33.32 °C [1] |
| Flash Point | Between 37.8 and 93.3 °C (100 and 200 °F) [2] |

Table 2: Toxicological Data for **(2-Methoxyethyl)benzene**

| Exposure Route | Species | Value |
|-----------------|---------|---|
| Oral LD50 | Rat | 4100 mg/kg bw [1] [2] |
| Dermal LD50 | Rabbit | 3970 mg/kg bw [1] |
| Inhalation LC50 | Rat | 115.617 mg/l [1] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent skin contact, eye damage, and inhalation of vapors.

Table 3: Recommended Personal Protective Equipment (PPE)

| PPE Category | Recommended Equipment | Specifications and Best Practices |
|--------------------------|--|--|
| Eye and Face Protection | Safety glasses with side shields or chemical splash goggles. | Must conform to EN 166 (EU) or be NIOSH (US) approved. A face shield may be necessary for splash hazards. [1] [2] |
| Hand Protection | Chemically resistant gloves. | Viton® or Butyl rubber gloves are recommended for prolonged contact due to their high resistance to aromatic hydrocarbons and ethers. [3] [4] Nitrile gloves offer poor resistance and should be avoided for anything other than brief, incidental contact. [1] [5] [6] [7] Always inspect gloves before use and wash hands after removal. [1] [2] |
| Skin and Body Protection | Flame-resistant lab coat, fully buttoned. | Wear long pants and closed-toe shoes to ensure no skin is exposed. For significant exposure risk, a chemical-resistant apron or suit may be necessary. [8] |
| Respiratory Protection | Air-purifying respirator with organic vapor (OV) cartridges. | Work should be conducted in a certified chemical fume hood. If a fume hood is not available or exposure limits may be exceeded, a NIOSH-approved respirator with black color-coded organic vapor cartridges is required. [9] [10] [11] All respirator users must be trained and fit-tested. |

Operational Plan: Handling and Storage

Handling:

- Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.
[\[1\]](#)[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
[\[3\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.
[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.
[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.
[\[3\]](#)
- Wash hands thoroughly after handling the substance.
[\[3\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials and foodstuff containers.
[\[1\]](#)[\[2\]](#)

Emergency Procedures

First Aid Measures:

| Exposure Route | First Aid Protocol |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][3] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[1][3] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[1] |
| Ingestion | Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1][3] |

Spill Response:

- Evacuate personnel from the area.
- Remove all sources of ignition.[1][2]
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a suitable, sealed container for hazardous waste disposal. [3]
- Do not let the chemical enter drains.[1][2]

Disposal Plan

Waste Segregation and Collection:

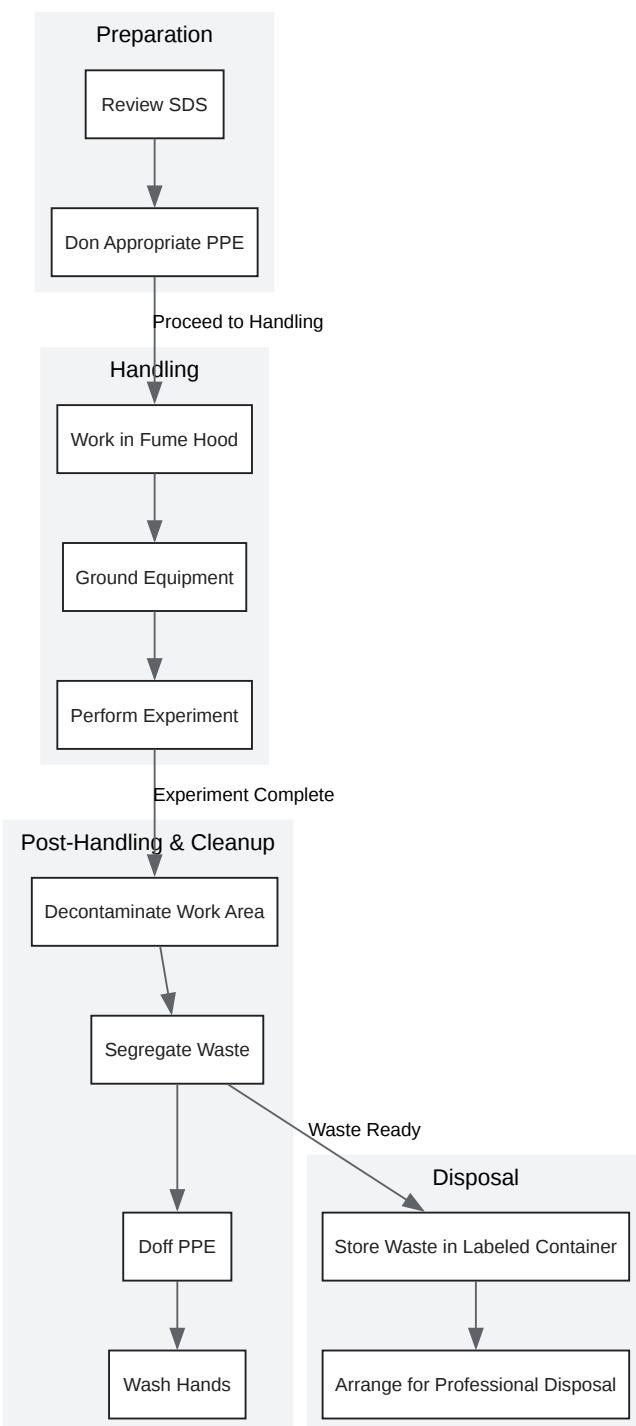
- Dispose of **(2-Methoxyethyl)benzene** as hazardous waste. Do not pour it down the drain.
- Collect waste in a designated, properly labeled, and sealed container.
- Contaminated materials, such as gloves and absorbent pads, must also be collected as hazardous waste in a sealed bag or container.[\[8\]](#)

Disposal Procedure:

- Follow all local, state, and federal regulations for hazardous waste disposal.
- The recommended disposal method is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[1\]](#)
- Arrange for pickup by a licensed hazardous waste disposal contractor.

Procedural Workflow

Workflow for Handling (2-Methoxyethyl)benzene

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